Z-D-Allo-Thr-OH: IR Spectroscopic Profiling & Comparative Analysis

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Compound of Interest

Compound Name:	*Z-D-Allo-Thr-OH*
Cat. No.:	*B12822791*

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Executive Summary & Molecular Anatomy

Z-D-Allo-Thr-OH is a protected amino acid critical in the synthesis of chiral peptide antibiotics and peptidomimetics. Its structural integrity relies on three distinct chemical moieties, each contributing a unique signature to the IR spectrum:

- The Z-Group (Cbz): An aromatic carbamate protecting group.
- The Allo-Threonine Core: A specific diastereomer (syn-relative configuration) of threonine.
- The Free Carboxylic Acid: A terminal proton donor/acceptor.

Unlike standard L-Threonine, the D-Allo configuration induces specific intramolecular hydrogen bonding patterns that subtly shift hydroxyl (-OH) and amide (-NH) stretching frequencies, distinguishing it from its diastereomers in the solid state.

Visualizing the IR-Active Zones

The following diagram maps the chemical structure to specific IR diagnostic regions.

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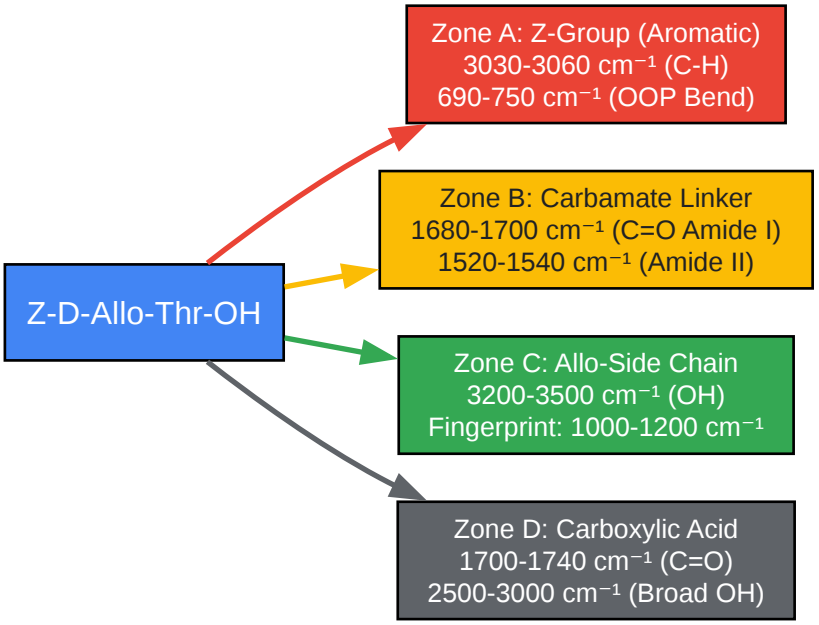

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Figure 1: Functional group decomposition of **Z-D-Allo-Thr-OH** for IR analysis.

Characteristic IR Peak Assignments

The following data represents the characteristic absorbance bands expected for **Z-D-Allo-Thr-OH** in a solid-state (ATR or KBr) measurement.

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Functional Group	Vibration Mode	Frequency Range (cm^{-1})	Intensity	Diagnostic Note
Hydroxyl (Alcohol)	O-H Stretch	3300 – 3500	Medium, Broad	Shifts depending on H-bonding (Intra- vs Inter-molecular).[1][2]
Amine (Carbamate)	N-H Stretch	3300 – 3450	Medium, Sharp	Often overlaps with OH; sharper than OH bands.
Aromatic Ring (Z)	C-H Stretch	3030 – 3090	Weak	Diagnostic of the Z-group phenyl ring (sp^2 C-H).
Carboxylic Acid	O-H Stretch	2500 – 3000	Variable, Broad	"Hump" underlying C-H alkyl stretches; indicates free acid.
Alkyl Chain	C-H Stretch	2850 – 2980	Medium	sp^3 C-H from the threonine methyl/alpha-carbon.
Carbonyl (Acid)	C=O[2] Stretch	1710 – 1740	Strong	Free acid carbonyl. Often the highest wavenumber C=O.
Carbonyl (Carbamate)	C=O Stretch	1680 – 1710	Strong	"Urethane" carbonyl. May appear as a shoulder to the acid peak.
Amide II	N-H Bend / C-N Stretch	1520 – 1550	Strong	Characteristic of the Z-protected

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				amine.
Aromatic (Z)	Ring Breathing	1450, 1500, 1600	Weak-Medium	Confirmation of benzyl group.
C-O Stretch	C-O (Alcohol/Ether)	1050 – 1300	Strong	Complex region; confirms presence of side-chain alcohol.
Aromatic (Z)	Out-of-Plane (OOP) Bend	690 – 750	Strong	Critical ID: Monosubstituted benzene (Z-group) signature.

> *Technical Insight: The "Carbonyl Region" (1650–1750 cm^{-1}) is the most critical for purity assessment. You will often see a "split" or broadened peak here, representing the superposition of the Carboxylic Acid C=O and the Carbamate (Z) C=O. A single, sharp peak might indicate hydrolysis or deprotection.*

Comparative Analysis: Validating Stereochemistry & Protection

This section compares **Z-D-Allo-Thr-OH** against its most common "imposters" or alternatives in the lab.

Comparison 1: **Z-D-Allo-Thr-OH** vs. Z-L-Thr-OH (Diastereomer vs. Enantiomer)

- The Challenge: Enantiomers (D vs L) have identical IR spectra in an achiral environment. However, Diastereomers (Allo vs Threonine) have different physical properties and crystal packing.

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- Differentiation:
  - Fingerprint Region (600–1400 cm^{-1}): Due to the syn vs anti relationship of the -OH and -NH groups, the intramolecular hydrogen bonding differs. Expect shifts in the C-O stretch (1000–1100 cm^{-1}) and OH bending modes.
  - Melting Point Correlation: IR analysis should be paired with melting point data. **Z-D-Allo-Thr-OH** typically exhibits a distinct crystal lattice energy compared to Z-L-Thr-OH.

Comparison 2: **Z-D-Allo-Thr-OH** vs. Boc-D-Allo-Thr-OH (Protecting Group Check)

- The Challenge: Verifying the correct protecting group (Z vs Boc).
- Differentiation:
  - Z-Group (Target): Look for Aromatic C-H (>3000 cm^{-1}) and strong OOP bending (690 & 740 cm^{-1}).
  - Boc-Group (Alternative): Lacks aromatic peaks. Instead, shows a strong Gem-dimethyl doublet (split peak) at 1360 & 1390 cm^{-1} (t-butyl group).
  - Conclusion: If the spectrum lacks peaks at 690/740 cm^{-1} but has a "rabbit ear" doublet at 1360/1390 cm^{-1}, you have the Boc-analog, not the Z-analog.

Comparison 3: **Z-D-Allo-Thr-OH** vs. H-D-Allo-Thr-OH (Deprotection Check)

- The Challenge: Ensuring the Z-group is attached.
- Differentiation:
  - Free Amino Acid: Shows zwitterionic character (NH_3^+ broad band ~3000 cm^{-1}, Carboxylate COO^- stretch ~1560-1600 cm^{-1}).
  - Protected (Z): Shows distinct C=O (1680-1740 cm^{-1}) and N-H (3300 cm^{-1}). The absence of the strong "Carboxylate" doublet and presence of the "Carbamate" carbonyl confirms protection.

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Experimental Protocol: Self-Validating ATR-FTIR

Objective: Obtain a high-fidelity spectrum to confirm identity and stereochemical purity.

Equipment: FTIR Spectrometer with Diamond ATR (Attenuated Total Reflectance) accessory.

Step-by-Step Workflow:

- System Blanking:
  - Clean crystal with isopropanol.
  - Collect background spectrum (air) to remove CO_2 (2350 cm^{-1}) and H_2O artifacts.
- Sample Preparation:
  - Place ~5 mg of **Z-D-Allo-Thr-OH** solid directly on the diamond crystal.
  - Critical: Apply high pressure using the anvil. Good contact is essential for the "Fingerprint" region resolution.
- Acquisition:
  - Range: 4000 – 600 cm^{-1}.[2]
  - Resolution: 4 cm^{-1}.
  - Scans: 16 or 32 (to improve Signal-to-Noise).
- Self-Validation (QC Check):
  - Check 1: Is the baseline flat? (Drift indicates poor contact).
  - Check 2: Is the CO_2 doublet at 2350 cm^{-1} subtracted?
  - Check 3: Do you see the Mono-substituted Benzene peaks at ~690/740 cm^{-1}? (If No -> Not Z-protected).

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- Check 4: Is the Carbonyl region (1700 cm^{-1}) strong? (If Weak -> Potential hydrolysis or salt form).

Decision Logic for Purity Analysis

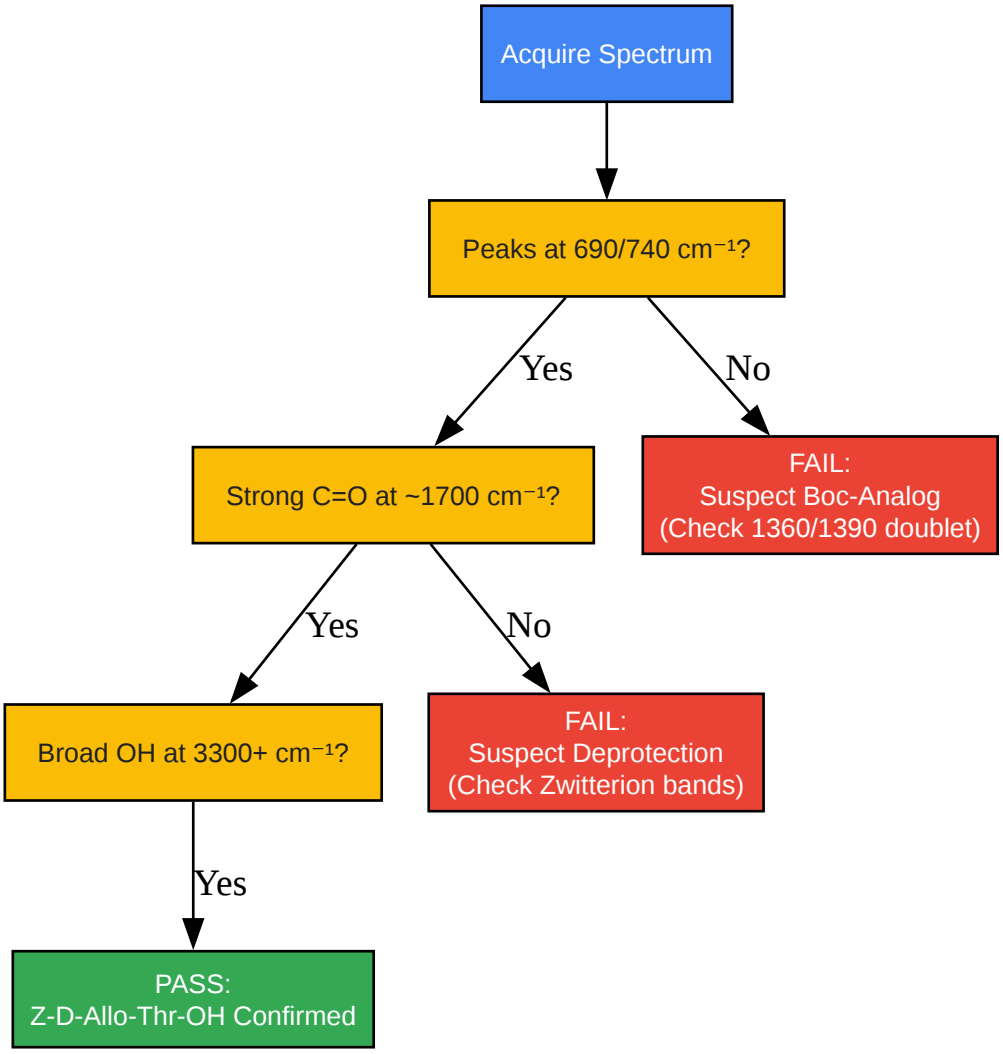

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Figure 2: Rapid decision tree for spectral validation.

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